

Solving compatibility issues of UV-123 in PVC formulations

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Compound of Interest

Compound Name: UV-123

Cat. No.: B155743

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Technical Support Center: UV-123 in PVC Formulations

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals in drug development who are experiencing compatibility issues with **UV-123** in Polyvinyl Chloride (PVC) formulations.

Troubleshooting Guides

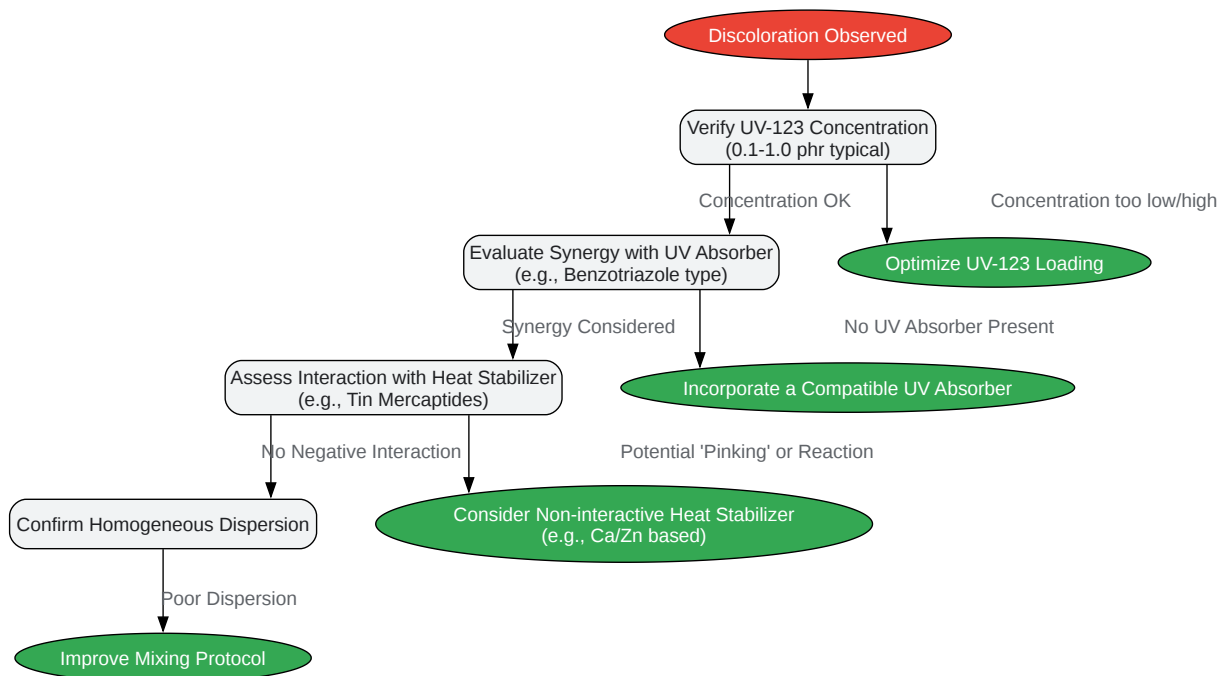
This section addresses common problems encountered during the incorporation and testing of **UV-123** in PVC.

Issue 1: Discoloration (Yellowing/Browning) of PVC after UV Exposure

Question: My PVC formulation with **UV-123** is still showing significant yellowing after accelerated weathering tests. What could be the cause and how can I fix it?

Answer:

Several factors can contribute to discoloration despite the presence of a Hindered Amine Light Stabilizer (HALS) like **UV-123**. Follow this troubleshooting workflow:



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Caption: Troubleshooting workflow for discoloration issues.

- **UV-123 Concentration:** Ensure the loading of **UV-123** is within the recommended range for your specific PVC formulation and application. While typical dosages range from 0.1% to 1.0%, the optimal concentration can vary.^[1]

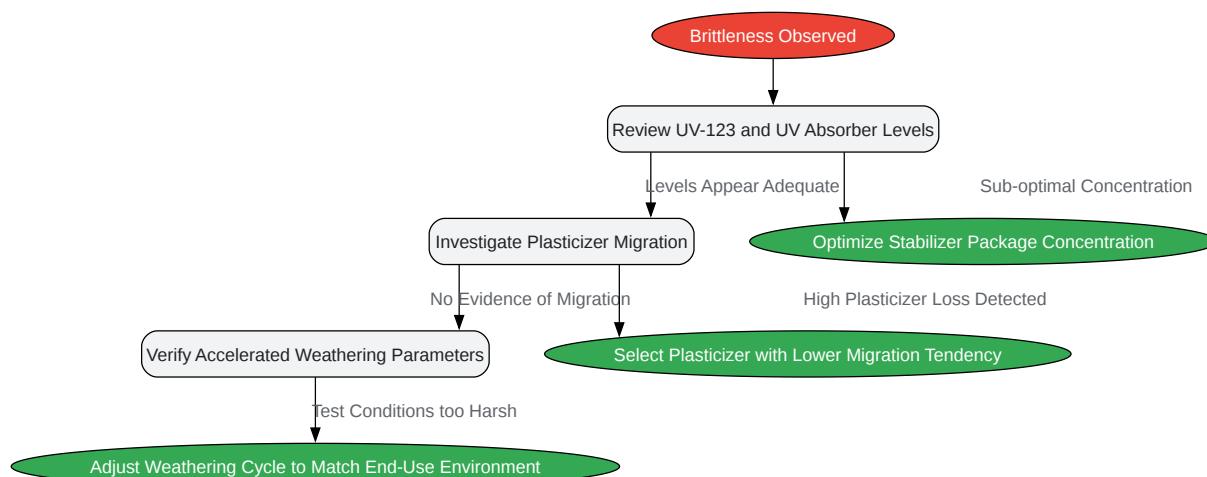
- Synergistic Effects: **UV-123**, as a HALS, works by scavenging free radicals.[1] Its performance is often significantly enhanced when used in combination with a UV absorber (e.g., a benzotriazole type), which absorbs UV radiation before it can damage the polymer.[2] [3]
- Interaction with Other Additives: Certain heat stabilizers, particularly some tin mercaptides, can have antagonistic interactions with HALS, sometimes leading to a "pinking" phenomenon or other discoloration.[4] Consider evaluating alternative heat stabilizers like calcium-zinc systems.
- Dispersion: Uneven dispersion of **UV-123** in the PVC matrix will lead to areas with inadequate UV protection, resulting in localized discoloration. Review your compounding procedure to ensure homogeneous mixing.

Issue 2: Reduced Mechanical Properties (Brittleness, Low Impact Strength) After UV Exposure

Question: My PVC samples with **UV-123** have become brittle and show poor impact strength after UV aging. How can I improve this?

Answer:

The loss of mechanical properties is a primary indicator of polymer degradation. Here's how to address it:



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Caption: Troubleshooting workflow for loss of mechanical properties.

- **Stabilizer System Optimization:** The combination and concentration of both **UV-123** (HALS) and a UV absorber are critical for maintaining mechanical integrity. An insufficient amount of either can lead to chain scission and cross-linking, causing embrittlement.[5]
- **Plasticizer Migration:** In plasticized PVC formulations, UV exposure can accelerate the migration of plasticizers to the surface. This loss of plasticizer leads to increased rigidity and brittleness. Ensure your plasticizer is compatible and has low volatility and migration tendencies.
- **Accelerated Weathering Conditions:** Ensure your accelerated weathering protocol (e.g., ASTM G154) is appropriate for your material and intended application. Excessively harsh

conditions can lead to degradation that may not be representative of real-world performance.

[\[6\]](#)[\[7\]](#)[\[8\]](#)

Issue 3: Surface Defects (Chalking, Loss of Gloss) After UV Exposure

Question: The surface of my PVC product is showing chalking and a significant loss of gloss after weathering. I am using **UV-123**. What is the problem?

Answer:

Surface defects like chalking and loss of gloss are often the first visible signs of UV degradation.

- **Chalking:** This is caused by the degradation of the polymer matrix at the surface, which exposes filler particles like TiO₂. While **UV-123** is effective at scavenging radicals to prevent this, its effectiveness can be influenced by the overall formulation. A synergistic combination with a UV absorber is highly recommended to protect the surface.[\[2\]](#)[\[3\]](#)
- **Loss of Gloss:** Gloss reduction is a sensitive indicator of the initial stages of surface degradation. The micro-cracking and erosion of the surface scatters light, reducing the perceived gloss. Optimizing the UV stabilizer package (**UV-123** and a UV absorber) is key to maintaining a smooth, glossy surface.

Frequently Asked Questions (FAQs)

Q1: What is **UV-123** and how does it work in PVC?

A1: **UV-123** is a Hindered Amine Light Stabilizer (HALS). Its chemical name is Bis(1-octyloxy-2,2,6,6-tetramethyl-4-piperidyl) sebacate.[\[9\]](#)[\[10\]](#) Unlike UV absorbers that block UV radiation, HALS function by scavenging free radicals that are formed within the polymer upon exposure to UV light. This interrupts the degradation cycle, thus protecting the PVC from discoloration, embrittlement, and loss of mechanical properties.[\[1\]](#) **UV-123** is a liquid, low-basicity HALS, which makes it particularly suitable for PVC, as it is less likely to interact with the acidic byproducts of PVC degradation.[\[2\]](#)

Q2: What is the recommended dosage of **UV-123** in a PVC formulation?

A2: The typical recommended dosage of **UV-123** is in the range of 0.1 to 1.0 phr (parts per hundred of resin). However, the optimal concentration depends on several factors, including the thickness of the PVC product, the type and concentration of other additives (like pigments, fillers, and heat stabilizers), and the expected level of UV exposure in the end-use application. It is always recommended to perform a ladder study to determine the most effective and economical use level.

Q3: Can I use **UV-123** as a standalone UV stabilizer in my PVC formulation?

A3: While **UV-123** provides excellent light stability, it is highly recommended to be used in conjunction with a UV absorber (UVA). HALS and UVAs work synergistically. The UVA absorbs a significant portion of the UV radiation at the surface, while the HALS "cleans up" any free radicals that are still generated. This dual-protection mechanism provides superior long-term stability against both discoloration and the degradation of physical properties compared to using either a HALS or a UVA alone.[\[2\]](#)[\[3\]](#)

Q4: Are there any known negative interactions between **UV-123** and other common PVC additives?

A4: Yes, interactions can occur. Some sulfur-containing additives and certain types of heat stabilizers (e.g., some organotin mercaptides) can have antagonistic effects with HALS, potentially reducing their effectiveness or causing discoloration.[\[4\]](#) It is crucial to evaluate the compatibility of the entire additive package. Low-basicity HALS like **UV-123** are generally more robust against interactions with acidic components.

Q5: How does **UV-123** affect the initial color of my PVC product?

A5: **UV-123** is a pale yellow liquid, but at typical use levels, it should have a minimal effect on the initial color of the PVC compound, especially in opaque formulations. For highly transparent or water-white applications, it is always advisable to prepare a small sample to confirm that the initial color meets the required specifications.

Data Presentation

The following tables present illustrative data on the performance of a generic rigid PVC formulation with and without a UV stabilization package including **UV-123**. This data is for

comparison purposes and actual results will vary based on the specific formulation and testing conditions.

Table 1: Yellowness Index (YI) After Accelerated Weathering (ASTM G154)

Formulation	Initial YI	YI after 500 hrs	YI after 1000 hrs	YI after 2000 hrs
Control (No UV Stabilizer)	2.5	15.8	28.3	45.1
Formulation A (0.5 phr UV-123)	2.6	10.2	18.5	30.7
Formulation B (0.5 phr UV Absorber)	2.5	8.1	15.4	26.9
Formulation C (0.5 phr UV-123 + 0.5 phr UV Absorber)	2.6	4.5	7.8	12.3

Table 2: Gloss Retention (%) at 60° After Accelerated Weathering (ASTM D523)

Formulation	Initial Gloss	% Retention after 500 hrs	% Retention after 1000 hrs	% Retention after 2000 hrs
Control (No UV Stabilizer)	85	55%	30%	10%
Formulation A (0.5 phr UV-123)	84	75%	58%	40%
Formulation B (0.5 phr UV Absorber)	85	80%	65%	48%
Formulation C (0.5 phr UV-123 + 0.5 phr UV Absorber)	84	92%	85%	75%

Table 3: Notched Izod Impact Strength (ft-lb/in) After Accelerated Weathering (ASTM D4226)

Formulation	Initial Impact Strength	Impact Strength after 1000 hrs	Impact Strength after 2000 hrs
Control (No UV Stabilizer)	15.2	5.1	2.3
Formulation A (0.5 phr UV-123)	15.1	9.8	6.5
Formulation B (0.5 phr UV Absorber)	15.3	10.5	7.1
Formulation C (0.5 phr UV-123 + 0.5 phr UV Absorber)	15.2	13.8	12.1

Experimental Protocols

1. Sample Preparation for Accelerated Weathering of Rigid PVC



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Caption: Workflow for PVC sample preparation.

- Objective: To prepare standardized rigid PVC plaques for accelerated weathering and subsequent testing.
- Materials: PVC resin, heat stabilizer, lubricants, impact modifier, fillers (e.g., CaCO₃), pigments (e.g., TiO₂), **UV-123**, and any other additives as per the formulation.
- Procedure:
 - Accurately weigh all components of the PVC formulation.
 - Create a homogenous dry blend using a high-speed mixer.
 - Melt compound the dry blend using a two-roll mill or a twin-screw extruder at a controlled temperature profile (e.g., 170-190°C).
 - Compression mold the compounded material into plaques of a specified dimension (e.g., 75 mm x 150 mm x 3 mm).
 - Condition the plaques according to ASTM D618 (e.g., 23°C and 50% relative humidity for at least 40 hours) before testing.

2. Accelerated Weathering Test

- Standard: ASTM G154 - Standard Practice for Operating Fluorescent Ultraviolet (UV) Lamp Apparatus for Exposure of Nonmetallic Materials.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Apparatus: QUV Accelerated Weathering Tester.
- Procedure:
 - Mount the conditioned PVC plaques in the sample holders.

- Select the appropriate fluorescent UV lamp (e.g., UVA-340 for simulating sunlight).
- Program the exposure cycle. A common cycle includes alternating periods of UV exposure and condensation to simulate the effects of sunlight and dew. For example: 8 hours of UV irradiation at 60°C followed by 4 hours of condensation at 50°C.
- Run the test for a predetermined duration (e.g., 500, 1000, 2000 hours), removing samples at specified intervals for evaluation.

3. Evaluation of Weathered Samples

- Color Change (Yellowness Index):
 - Standard: ASTM D2244 - Standard Practice for Calculation of Color Tolerances and Color Differences from Instrumentally Measured Color Coordinates.[\[6\]](#)[\[11\]](#)
 - Procedure: Use a spectrophotometer or colorimeter to measure the L, a, and b* color values of the samples before and after weathering. Calculate the Yellowness Index (YI) according to ASTM E313.
- Gloss Retention:
 - Standard: ASTM D523 - Standard Test Method for Specular Gloss.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
 - Procedure: Use a gloss meter at a specified angle (commonly 60°) to measure the specular gloss of the samples before and after weathering. Calculate the percentage of gloss retention.
- Impact Strength:
 - Standard: ASTM D4226 - Standard Test Methods for Impact Resistance of Rigid Poly(Vinyl Chloride) (PVC) Building Products.[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)
 - Procedure: Determine the impact resistance of the samples using a falling weight impact tester (e.g., Notched Izod or Gardner impact). Compare the impact energy required to cause failure in weathered versus unweathered samples.

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